

SRI-011381-d5 stability and storage conditions

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Compound of Interest

Compound Name: SRI-011381-d5

Cat. No.: B15544582

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SRI-011381-d5 Technical Support Center

This technical support center provides guidance on the stability and storage of **SRI-011381-d5**, along with answers to frequently asked questions and troubleshooting tips for researchers.

Stability and Storage Conditions

Proper storage is critical to maintain the stability and activity of **SRI-011381-d5**. Below is a summary of recommended storage conditions based on the available data for the parent compound, SRI-011381. It is presumed that the deuterated form (d5) will have similar stability profiles.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	4°C	Protect from light.	
-20°C	≥ 4 years		
In Solvent	-80°C	6 months	Protect from light.
-20°C	1 month	Protect from light.	

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **SRI-011381-d5** upon receipt?

A: Upon receipt, the solid (powder) form of **SRI-011381-d5** should be stored at -20°C for long-term stability, where it can be viable for at least 4 years.^[1] For shorter periods, storage at 4°C is also acceptable.^{[2][3]} It is crucial to protect the compound from light.^[2]

Q2: What is the recommended solvent for preparing stock solutions of **SRI-011381-d5**?

A: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of SRI-011381.^{[1][2][4][5]} When preparing solutions, it is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.^[2] Sonication may be necessary to fully dissolve the compound.^{[4][5]}

Q3: How should I store stock solutions of **SRI-011381-d5**?

A: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[2] For long-term storage, aliquots should be kept at -80°C, where they are stable for up to 6 months.^{[2][3]} For shorter-term storage (up to 1 month), -20°C is suitable.^{[2][3]} Always protect the solutions from light.^[2]

Q4: Can I ship **SRI-011381-d5** at room temperature?

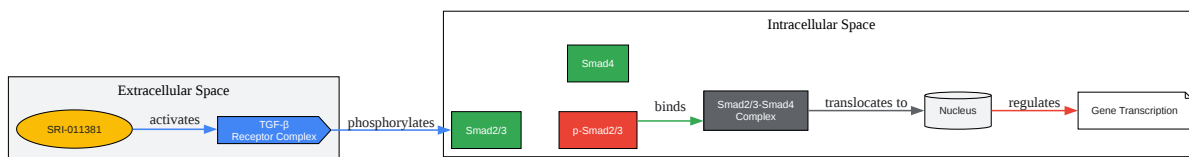
A: Shipping conditions may vary. Within the continental US, it is often shipped at room temperature.^{[2][3]} However, for international shipping or to ensure maximum stability, it may be shipped on wet or blue ice.^{[1][4][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound is difficult to dissolve.	The compound may have precipitated out of solution or the incorrect solvent was used.	Use a recommended solvent such as DMSO.[1][2][4][5] Gentle warming and sonication can aid in dissolution.[4][5] Ensure you are using a sufficient volume of solvent for the desired concentration.
Inconsistent experimental results.	Improper storage leading to degradation of the compound.	Review the storage conditions. Ensure the solid compound and stock solutions are stored at the correct temperatures and protected from light.[2] Avoid repeated freeze-thaw cycles by preparing aliquots.[2]
Reduced activity of the compound.	The compound may have degraded due to prolonged storage or exposure to light.	Use a fresh aliquot of the stock solution. If the problem persists, prepare a new stock solution from the solid compound. Ensure that the storage duration has not exceeded the recommended timeframes.

Signaling Pathway and Experimental Workflow

SRI-011381 is an agonist of the Transforming Growth Factor-beta (TGF- β) signaling pathway. [6][7] It exerts its neuroprotective effects by activating this pathway.



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